

No Research Applications of Acid Yellow 246 Found in Scientific Literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid yellow 246

Cat. No.: B1168989

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A comprehensive review of scientific and chemical databases reveals that **Acid Yellow 246** (CAS No. 119822-74-1) is primarily documented as an industrial dye with no established applications in biological or medical research. The available information consistently describes its use in the textile industry for dyeing materials such as wool, silk, and polyamide fibers.^{[1][2][3][4][5]} Additional noted applications include the coloring of paper, paints, and cosmetics.^{[1][2][4][5]}

Despite targeted searches for its use in biological staining, in vitro or in vivo studies, and for any potential fluorescent properties, no peer-reviewed research articles, experimental protocols, or comparative studies involving **Acid Yellow 246** in a research context were identified. Chemical suppliers list the product for industrial or scientific research purposes, but this appears to be a general disclaimer and is not supported by any published research.^[1]

Therefore, the creation of a comparison guide for its research uses, including quantitative data tables, detailed experimental methodologies, and signaling pathway diagrams, is not possible due to the absence of the requisite foundational research.

It is important to distinguish **Acid Yellow 246** from a similarly named anti-cancer drug candidate, APR-246. These are distinct chemical entities with unrelated applications. APR-246 is currently under investigation in clinical trials for its ability to restore the function of the p53 tumor suppressor protein and has a substantial body of associated research literature.^{[2][6][7][8][9]}

In summary, while **Acid Yellow 246** is a commercially available dye for industrial purposes, it does not have a documented role in the scientific research community as a biological stain or research tool. Researchers seeking dyes for biological applications should refer to established and certified biological stains. The Biological Stain Commission (BSC) provides a list of certified stains suitable for various biological research applications.[10][11]

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